

Hazard and safety precautions for (R)-3-aminopiperidine dihydrochloride

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Compound of Interest

Compound Name: (R)-Piperidin-3-amine
hydrochloride

Cat. No.: B1498250

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Technical Support Center: (R)-3-Aminopiperidine Dihydrochloride

This guide provides essential information on the hazards and safety precautions for (R)-3-aminopiperidine dihydrochloride to support researchers, scientists, and drug development professionals in their experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards associated with (R)-3-aminopiperidine dihydrochloride?

A1: (R)-3-aminopiperidine dihydrochloride is classified as a hazardous substance with the following primary health risks:

- Harmful if swallowed: It is classified as Acute Toxicity, Oral - Category 4.[\[1\]](#)[\[2\]](#)
- Causes serious eye damage/irritation: It is classified as Serious Eye Damage/Eye Irritation - Category 1 or 2.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Causes skin irritation: It is classified as Skin Irritation - Category 2.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- May cause respiratory irritation: It is classified as Specific Target Organ Toxicity (Single Exposure) - Category 3, targeting the respiratory system.[1][2][3][4]

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To minimize exposure risk, the following personal protective equipment should be worn at all times when handling (R)-3-aminopiperidine dihydrochloride:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield that conforms to EN 166 (EU) or NIOSH (US) standards.[1]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing. Fire or flame-resistant clothing is also recommended.[1][2]
- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded, if irritation is experienced, or if dust is generated. A dust mask of type N95 (US) is a suitable minimum. [1][3]

Q3: What are the appropriate storage conditions for (R)-3-aminopiperidine dihydrochloride?

A3: Proper storage is crucial to maintain the chemical's integrity and ensure safety. Store the compound in a tightly closed container in a dry, cool, and well-ventilated area.[1][2][4][5] It should be stored away from incompatible materials and foodstuff containers.[1] The compound is also noted to be hygroscopic (sensitive to moisture), so storage under an inert gas may be advisable.[4][6]

Q4: What should I do in the event of accidental contact with the substance?

A4: Immediate action is required in case of accidental contact. Follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids apart.[2][4] Remove contact lenses if present and easy to do so.[1][2] Seek immediate medical attention from an ophthalmologist.[7]
- Skin Contact: Take off all contaminated clothing immediately.[2] Wash the affected area with plenty of soap and water.[1][4] If skin irritation occurs, seek medical advice.[2]

- Inhalation: Move the person to fresh air and keep them comfortable for breathing.^{[1][2]} If breathing is difficult, give oxygen. If not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.^[1] Seek medical help if you feel unwell.^[1]
- Ingestion: Rinse the mouth with water.^{[2][4]} Never give anything by mouth to an unconscious person.^[4] Call a poison center or doctor for medical help.^[2]

Troubleshooting Guides

Issue: I observe skin irritation after handling the compound despite wearing gloves.

- Possible Cause 1: Glove integrity compromised. Tiny punctures or tears in gloves can lead to exposure.
 - Solution: Always inspect gloves for any damage before use. If contact is suspected, immediately remove gloves, wash hands thoroughly with soap and water, and apply a fresh pair.
- Possible Cause 2: Contamination of lab coat or other surfaces. The compound may have inadvertently contaminated other surfaces, leading to secondary contact.
 - Solution: Ensure lab coat sleeves do not come into contact with potentially contaminated areas. Launder work clothes separately and regularly.^[2] Decontaminate work surfaces after handling the compound.

Issue: The compound appears clumpy or discolored.

- Possible Cause: Improper storage. (R)-3-aminopiperidine dihydrochloride is hygroscopic and sensitive to moisture.^{[4][6]} Clumping can indicate water absorption.
 - Solution: Ensure the container is always tightly sealed when not in use. Store in a desiccator or a dry, cool place. If the integrity of the compound is in doubt, it may be necessary to use a fresh batch for sensitive experiments.

Data Presentation

Table 1: GHS Hazard Classification for (R)-3-aminopiperidine dihydrochloride

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[1] [2][3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1] [2][3]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2][3][4]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to light yellow powder/crystal
Melting Point	190-195 °C[3][6] / 206.0 to 210.0 °C
Molecular Formula	C ₅ H ₁₄ Cl ₂ N ₂ [8]
Molecular Weight	173.08 g/mol [3][8]
Solubility	Soluble in water; slightly soluble in methanol[6]
Hygroscopicity	Hygroscopic[4][6]

Experimental Protocols

Protocol 1: Safe Handling and Use

- Preparation:
 - Confirm that a safety shower and eyewash station are readily accessible and functional.[5]
 - Perform all work in a well-ventilated area, preferably within a chemical fume hood.[2]

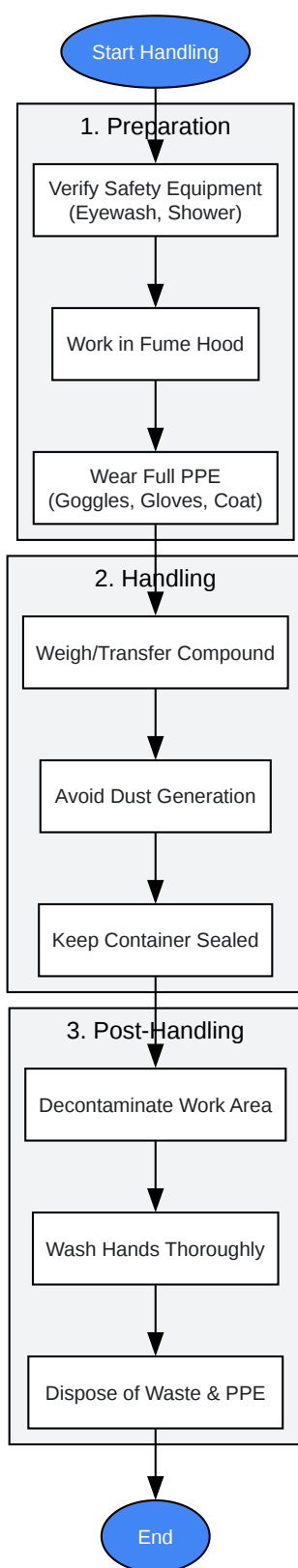
- Don appropriate PPE: safety goggles, chemical-resistant gloves, and a lab coat.^{[1][2]} A respirator should be used if dust formation is likely.^[1]
- Handling:
 - Avoid contact with skin and eyes.^{[1][4]}
 - Avoid the formation and inhalation of dust.^{[1][4]} Use non-sparking tools.^[1]
 - Do not eat, drink, or smoke in the handling area.^{[1][2]}
 - Keep the container tightly closed when not in use.^{[1][2]}
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.^{[1][5]}
 - Decontaminate the work area.
 - Remove and properly store or dispose of contaminated PPE. Contaminated clothing should be laundered before reuse.^[2]

Protocol 2: Accidental Spill Cleanup

- Immediate Response:
 - Evacuate non-essential personnel from the spill area.^[4]
 - Ensure adequate ventilation.
 - Remove all sources of ignition.^[2]
- Containment and Cleanup (Minor Spill):
 - Wear appropriate PPE, including respiratory protection.^[2]
 - Use dry cleanup procedures to avoid generating dust.^[2]
 - Carefully sweep or scoop up the spilled solid material.^[4]

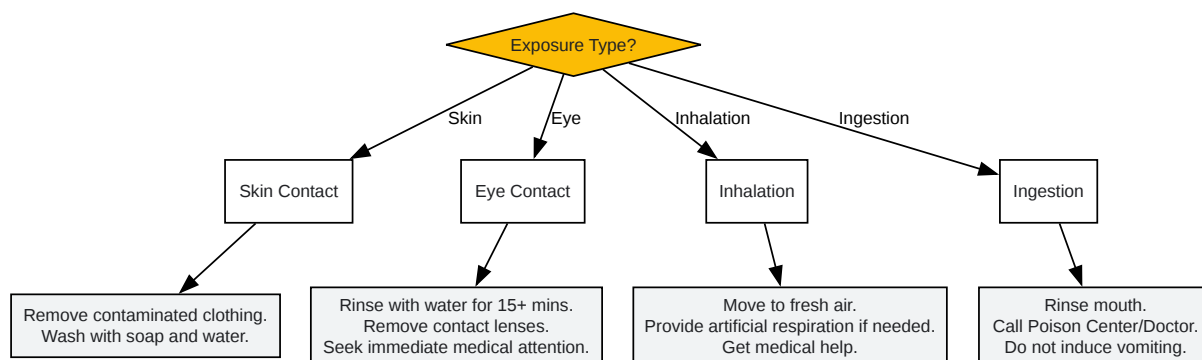
- Place the collected material into a suitable, labeled container for waste disposal.[\[2\]](#)[\[4\]](#)
- Containment and Cleanup (Major Spill):
 - Alert emergency services and inform them of the location and nature of the hazard.[\[2\]](#)
 - Control personal contact by wearing full protective clothing.[\[2\]](#)
 - Prevent the spillage from entering drains or water courses.[\[2\]](#)
 - Recover the product wherever possible. Use dry cleanup procedures.[\[2\]](#)
- Post-Cleanup:
 - Wash the spill area down with large amounts of water, preventing runoff into drains.[\[2\]](#)
 - Dispose of the waste in accordance with local, regional, and national regulations.[\[2\]](#)

Visualizations



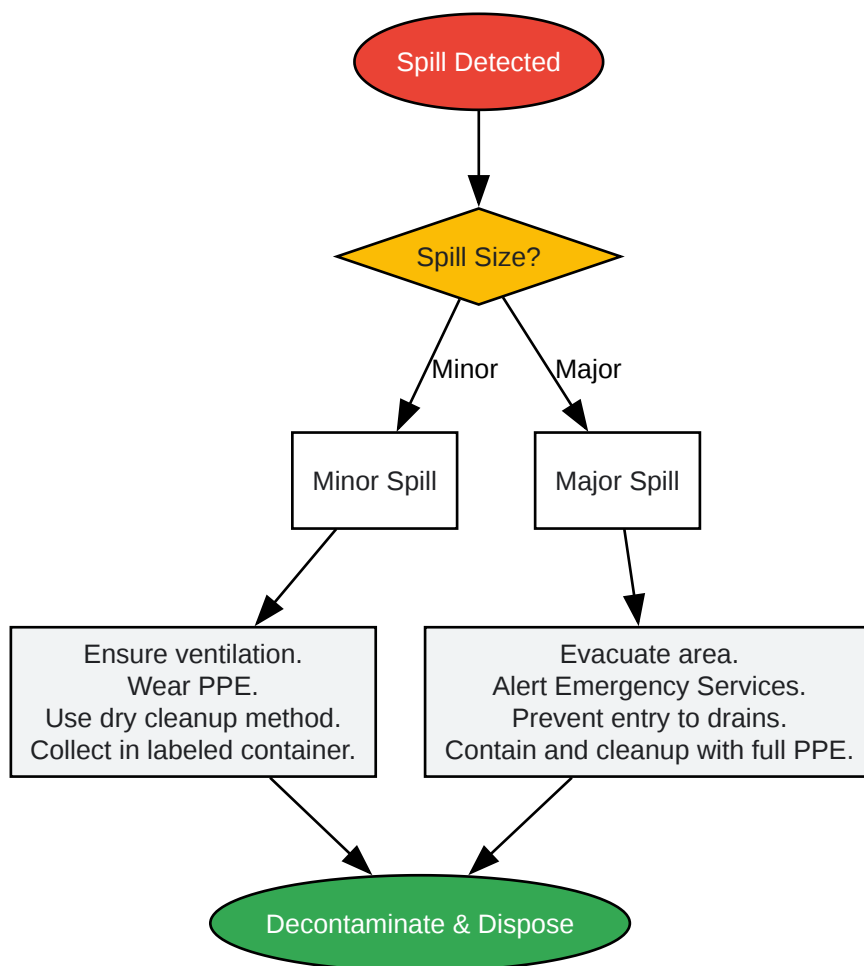
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Caption: Workflow for the safe handling of (R)-3-aminopiperidine dihydrochloride.



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Caption: Decision tree for first aid measures based on exposure type.



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Caption: Logical workflow for responding to a chemical spill.

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